

quality control for synthetic Revosimeline

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Compound of Interest

Compound Name: *Revosimeline*
CAS No.: *1810001-96-7*
Cat. No.: *B610451*

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Welcome to the Technical Support Center for **Revosimeline** (ethyl (1S,5R)-3-(3-oxo-2,8-diazaspiro[4.5]decan-8-yl)-8-azabicyclo[3.2.1]octane-8-carboxylate).

As a Senior Application Scientist, I frequently consult with drug development professionals who struggle with the analytical behavior of complex spirocyclic and bicyclic compounds.

Revosimeline is a highly specific muscarinic acetylcholine receptor agonist (). Because of its unique architecture—specifically the basic nitrogen centers within its diazaspirodecane and azabicyclooctane rings—quality control (QC) analysts often face severe chromatographic challenges.

This guide abandons generic advice. Instead, it breaks down the physicochemical causality behind your analytical issues and provides self-validating protocols to ensure absolute scientific integrity in your release testing.

Part 1: Troubleshooting Guide & FAQs

Q1: Why am I observing severe peak tailing and retention time shifts for **Revosimeline** during reversed-phase LC-MS analysis? A1: This is a classic secondary interaction issue.

Revosimeline contains two basic nitrogen centers (). At a neutral or mildly acidic pH (e.g., pH 4-7), these amines are protonated. They interact strongly with residual acidic silanols on

standard silica stationary phases via ion-exchange mechanisms, causing severe tailing. The Causality-Driven Solution: You must control the ionization state. Either drop the mobile phase pH to < 2.5 (using 0.1% Formic Acid) to fully protonate both the analyte and the silanols (neutralizing the silanols), or raise the pH to 10.0 (using Ammonium Bicarbonate) on a hybrid-silica column to deprotonate the analyte, forcing it to interact purely via hydrophobic partitioning.

Q2: How do I resolve the stereoisomers of **Revosimeline**, and why does my chiral peak shape degrade over time? A2: **Revosimeline** possesses three defined chiral centers. Resolving the active (1S,5R) enantiomer requires a chiral stationary phase (CSP) capable of steric inclusion and hydrogen bonding (e.g., immobilized amylose). If your peak shape degrades over time, you are likely omitting a volatile amine modifier. The Causality-Driven Solution: You must add 0.1% Diethylamine (DEA) to your normal-phase mobile solvent. DEA acts as a sacrificial base; it competes for the free hydroxyls on the amylose stationary phase, preventing the basic nitrogens of **Revosimeline** from irreversibly binding to the column and fouling the chiral selector.

Q3: During forced degradation testing, we observe a mass adduct of +16 Da (+16 m/z) in the LC-MS spectra. What is the degradation pathway? A3: A +16 Da shift indicates N-oxidation. The electron-rich tertiary and secondary amines in **Revosimeline**'s bicyclic core are highly susceptible to electrophilic oxygen attack. This occurs when the API is exposed to atmospheric oxygen or trace peroxides commonly found in excipients like polysorbates or PEG. The Causality-Driven Solution: Store the API under an inert gas blanket (Argon/Nitrogen) and utilize peroxide-free solvents during sample preparation.

Part 2: Quantitative Data & Specifications

To ensure batch-to-batch consistency, all quantitative data must be evaluated against mechanistically grounded acceptance criteria.

Table 1: **Revosimeline** Quality Control Specifications

Parameter	Analytical Method	Acceptance Criteria	Scientific Rationale
Appearance	Visual Inspection	White to off-white powder	Intrinsic physical property of the highly pure API.
Enantiomeric Purity	Chiral HPLC (Normal Phase)	$\geq 99.5\%$ (1S,5R)	Ensures target affinity and selectivity for the M1 muscarinic receptor.
Chemical Purity	UPLC-MS/MS	$\geq 99.0\%$	Confirms the absence of unreacted spiro-intermediates.
N-Oxide Impurities	UPLC-MS/MS (+16 m/z)	$\leq 0.15\%$	Limits oxidative degradation products per ICH Q3A guidelines.
Residual Solvents	GC-FID	Complies with ICH Q3C	Ensures patient safety by monitoring toxic synthesis solvents (e.g., DCM).

Table 2: Forced Degradation Profiling & Causality

Stress Condition	Primary Degradant	Mechanistic Causality
Oxidation (0.3% H ₂ O ₂)	N-Oxide (+16 Da)	Electrophilic oxygen attacks the electron-rich tertiary amine of the azabicyclooctane core.
Base Hydrolysis (0.1N NaOH)	Carboxylic Acid (-28 Da)	Saponification of the ethyl ester moiety yields the free carboxylic acid and ethanol.
Acid Hydrolysis (0.1N HCl)	Minimal degradation	Protonated amines sterically and electronically shield the ester from nucleophilic attack.

Part 3: Self-Validating Experimental Protocols

Every protocol utilized in a QC environment must be self-validating. If the system is compromised, the method must automatically fail its suitability gate rather than generate untrustworthy data.

Protocol 1: Chiral HPLC Method for Stereoisomeric Purity

Objective: Baseline resolution of the (1S,5R) active API from its stereoisomers. Causality: Chiral recognition is driven by steric inclusion into the amylose helical cavity and hydrogen bonding with the carbamate linkages of the stationary phase.

- Column: Chiralpak IA or IC (4.6 x 250 mm, 5 µm).
- Mobile Phase: Hexane / Ethanol / Diethylamine (80:20:0.1 v/v/v). (Note: The DEA prevents irreversible secondary hydrogen bonding).
- Flow Rate: 1.0 mL/min, isocratic.
- Detection: UV at 220 nm.
- System Suitability (The Validation Gate): Inject a resolution standard containing a 1:1 mixture of the (1S,5R) and (1R,5S) enantiomers. The system is validated ONLY if the critical pair

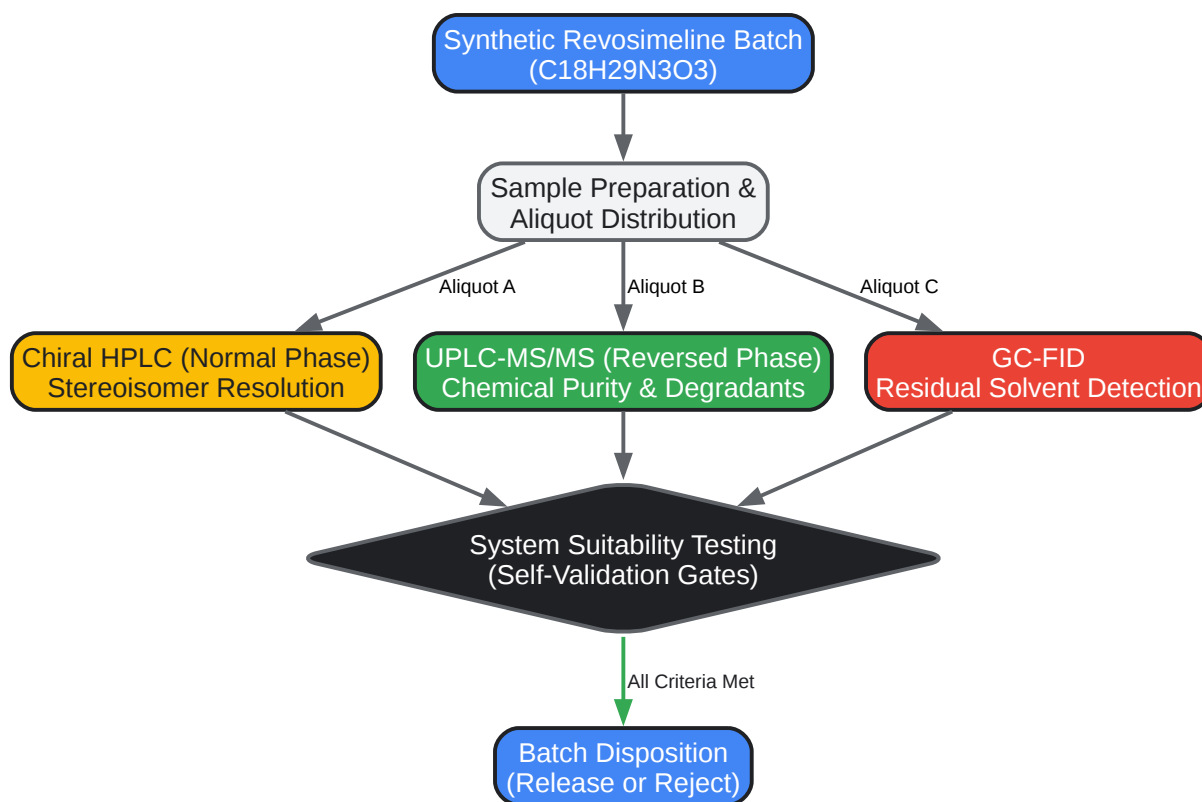
resolution (R_s) is ≥ 2.0 and the tailing factor (T_f) is ≤ 1.5 . If $R_s < 2.0$, the sequence must automatically abort. This prevents reporting false purity values due to co-elution caused by evaporative loss of DEA in the mobile phase.

Protocol 2: UPLC-MS/MS Method for Chemical Purity and Assay

Objective: Quantify the API and detect trace synthetic impurities without MS signal suppression. Causality: A high-pH mobile phase neutralizes the basic amines of **Revosimeline**, eliminating silanol-induced tailing while avoiding ion-pairing reagents that suppress electrospray ionization (ESI).

- Column: Waters ACQUITY UPLC BEH C18 (1.7 μm , 2.1 x 100 mm). (Note: The ethylene-bridged hybrid particle resists silica dissolution at high pH).
- Mobile Phase A: 10 mM Ammonium Bicarbonate in LC-MS grade water, adjusted to pH 10.0 with Ammonium Hydroxide.
- Mobile Phase B: 100% Acetonitrile.
- Gradient: 5% B to 95% B over 8.0 minutes.
- Detection: ESI+ (Positive mode). Target mass: $[M+H]^+ = 336.2 \text{ m/z}$.
- System Suitability (The Validation Gate): A blank injection must immediately follow the highest calibration standard. If the carryover in the blank exceeds 0.1% of the Lower Limit of Quantification (LLOQ), the sequence halts. This self-validates that no sample adsorption is occurring on the injector needle or column frit, ensuring quantitative trustworthiness.

Part 4: Analytical Workflow Visualization



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Analytical workflow and self-validating quality control strategy for synthetic **Revosimeline**.

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